

A Comprehensive Technical Guide to 2-(Methoxymethyl)furan

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Compound of Interest

Compound Name: 2-(Methoxymethyl)furan

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This technical guide provides an in-depth overview of the chemical properties, synthesis, and analysis of **2-(methoxymethyl)furan**, a heteroaromatic compound with applications in research and as a flavoring agent. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Core Chemical Properties

2-(Methoxymethyl)furan, also known as furfuryl methyl ether, is an organic compound belonging to the furan derivatives and ethers class.^[1] Its fundamental chemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C6H8O2	[2][3]
Molecular Weight	112.13 g/mol	[1]
Average Molecular Weight	112.1265 g/mol	[2][3]
Monoisotopic Molecular Weight	112.0524295 Da	[3]
CAS Registry Number	13679-46-4	[1][2]
IUPAC Name	2-(methoxymethyl)furan	[2][3]
Boiling Point	112°C	[4]
Density	1.052 g/cm ³	[4]

Experimental Protocols

Detailed experimental data for **2-(methoxymethyl)furan** can be found in various chemical databases. Spectroscopic information, including Infrared (IR) and Mass Spectrometry (MS) data, is available through the NIST WebBook, which is crucial for the identification and characterization of the compound.[2]

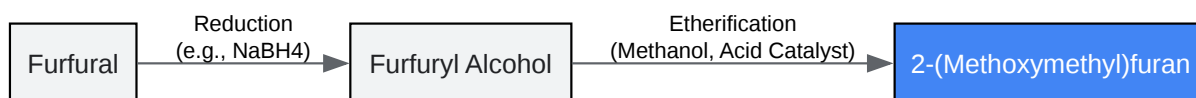
Synthesis of **2-(Methoxymethyl)furan**:

While specific, detailed experimental protocols for the synthesis of **2-(methoxymethyl)furan** are not readily available in the provided search results, a common synthetic route can be inferred from its precursors. A plausible method involves the Williamson ether synthesis, reacting furfuryl alcohol with a methylating agent in the presence of a base.

- Precursors: Furfural, Methanol[4]
- Reaction Type: Etherification

Illustrative Synthesis Pathway:

The following diagram outlines a potential synthetic pathway for **2-(methoxymethyl)furan** from furfural. This pathway involves the reduction of furfural to furfuryl alcohol, followed by etherification with methanol.



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A potential two-step synthesis of **2-(Methoxymethyl)furan** from furfural.

Analytical Methods

The analysis and characterization of **2-(methoxymethyl)furan** typically involve standard analytical techniques in organic chemistry:

- Gas Chromatography (GC): Due to its volatility, GC is a suitable method for separating and analyzing **2-(methoxymethyl)furan**. The NIST WebBook lists available gas chromatography data for this compound.^[2]
- Mass Spectrometry (MS): Electron ionization mass spectrometry data is available, which can be used to determine the molecular weight and fragmentation pattern, aiding in structural elucidation.^[2]
- Infrared Spectroscopy (IR): IR spectroscopy can be used to identify the functional groups present in the molecule, such as the ether linkage and the furan ring. The NIST WebBook also provides access to IR spectrum data for this compound.^[2]

This guide serves as a foundational resource for professionals working with **2-(methoxymethyl)furan**. For further detailed experimental procedures and safety information, consulting the referenced databases and relevant scientific literature is recommended.

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